

Physical properties of dibenzyl sulfide solid

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An In-depth Technical Guide on the Physical Properties of Solid Dibenzyl Sulfide

Introduction

Dibenzyl sulfide (C₁₄H₁₄S), also known as benzyl sulfide, is an organosulfur compound that exists as a colorless to pale beige crystalline solid at room temperature.[1][2] It is characterized by a distinct, strong odor.[1][2][3] This document provides a comprehensive overview of the key physical properties of solid **dibenzyl sulfide**, intended for researchers, scientists, and professionals in drug development. The understanding of these properties is crucial for its handling, characterization, and application in various scientific fields.

Physical and Chemical Properties

The fundamental physical and chemical identifiers for **dibenzyl sulfide** are summarized below.

Identifier	Value	Reference
Molecular Formula	C14H14S	[4]
Molecular Weight	214.33 g/mol	
CAS Number	538-74-9	[4]
IUPAC Name	benzylsulfanylmethylbenzene	[1]
Synonyms	Benzyl sulfide, Benzyl thioether, Dibenzyl thioether	[1][4]



Quantitative Physical Properties

The quantitative physical properties of solid **dibenzyl sulfide** are detailed in the following tables.

Thermal Properties

Property	Value	Conditions	Reference
Melting Point	44 - 50 °C (111.2 - 122 °F)	[2][3][4]	
Boiling Point	Decomposes	At standard pressure	[1][5]
131 °C	At 2 mmHg	[2][4]	
Flash Point	> 110 °C (> 230 °F)	[2][3][4]	_

Density and Solubility

Property	Value	Conditions	Reference
Density	1.0712 g/cm ³	At 50 °C (122 °F)	[1][4]
1.0583 g/cm ³	At 50 °C	[1][6]	
Water Solubility	< 1 mg/mL	At 21 °C (70 °F)	[1][2][5]
Solubility in other solvents	Soluble	Ethanol, ether, carbon disulfide	[1]

Other Physical Properties



Property	Value	Conditions	Reference
Vapor Pressure	0.000289 mmHg	[1]	
0.000516 mmHg	At 25 °C	[2]	
Appearance	Colorless plates or pale beige crystalline solid	[1][2][5]	_
Odor	Strong, unpleasant stench	[1][2][3]	-

Crystal Structure

Dibenzyl sulfide crystallizes in the orthorhombic system.[7] The specific details of its crystal structure are provided in the table below.

Parameter	Value	Reference
Crystal System	Orthorhombic	[7]
Space Group	Pbcn	[7]
Unit Cell Dimensions	a = 13.991 Å, b = 11.3985 Å, c = 7.2081 Å	[7]

Experimental Protocols

The determination of the physical properties of solid **dibenzyl sulfide** involves several standard laboratory techniques.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[8] [9] A common method for determining the melting point of an organic solid like **dibenzyl sulfide** is using a melting point apparatus.[8][10]

Protocol:



- A small, dry sample of dibenzyl sulfide is finely powdered and packed into a capillary tube to a height of a few millimeters.[8]
- The capillary tube is placed in the heating block of a melting point apparatus.[8][10]
- The sample is heated at a controlled rate.[10]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a liquid is the end of the range.[8][10] A narrow melting range is indicative of a pure compound.[10]

Solubility Determination

Solubility is the property of a solid to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.[11]

Protocol:

- A small, measured amount of dibenzyl sulfide (e.g., 10-20 mg) is placed into a test tube.
 [12]
- A small volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or ether) is added to the test tube.[12]
- The mixture is agitated or vortexed to encourage dissolution.[12]
- Observations are made to determine if the solid dissolves completely, partially, or not at all at room temperature. The process can be repeated with gentle heating to observe solubility at elevated temperatures.

Density Measurement

The density of a solid is its mass per unit volume.[9] For a solid like **dibenzyl sulfide**, which is insoluble in water, density can be determined by displacement.

Protocol:

• A known mass of dibenzyl sulfide is weighed using an analytical balance.



- A graduated cylinder is filled with a liquid in which dibenzyl sulfide is insoluble (e.g., water), and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring no splashing.
- The new volume is recorded. The difference between the final and initial volumes gives the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.

X-ray Crystallography

X-ray crystallography is a technique used to determine the atomic and molecular structure of a crystal.

Protocol:

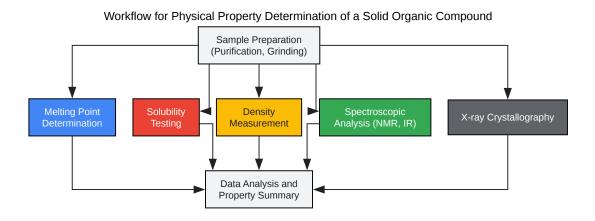
- A suitable single crystal of **dibenzyl sulfide** is grown.
- The crystal is mounted on a goniometer and placed in an X-ray diffractometer.
- The crystal is illuminated with a beam of X-rays.
- The diffraction pattern of the X-rays is collected on a detector.
- The collected data is processed to determine the electron density map of the crystal, from which the crystal lattice parameters and molecular structure can be elucidated.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a solid organic compound like **dibenzyl sulfide**.





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Caption: A flowchart illustrating the typical experimental sequence for characterizing the physical properties of a solid organic compound.

Logical Relationships of Physical Properties

This diagram shows the logical connections between different physical properties and their implications for the characterization of a substance.

Caption: A diagram illustrating how various physical properties are interrelated and contribute to the overall characterization and identification of a chemical compound.

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